

Personal protective equipment for handling 3-Bromo-1-benzofuran

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Compound of Interest

Compound Name: 3-Bromo-1-benzofuran

Cat. No.: B1268599

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Essential Safety and Handling Guide for 3-Bromo-1-benzofuran

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **3-Bromo-1-benzofuran** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure personal safety and environmental protection.

Chemical Identifier:

- Name: **3-Bromo-1-benzofuran**
- CAS Number: 59214-70-9
- Molecular Formula: C₈H₅BrO
- Molecular Weight: 197.03 g/mol [\[1\]](#)[\[2\]](#)

Hazard Summary: **3-Bromo-1-benzofuran** is a hazardous chemical that requires careful handling. It is harmful if swallowed, in contact with skin, or inhaled.[\[1\]](#) It is also known to cause skin irritation and serious eye irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is recommended when there is a significant risk of splashing.	To protect against splashes that can cause serious eye damage.
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber. Inspect gloves for any signs of degradation or punctures before use.	To prevent skin contact, which can cause irritation and absorption of the harmful substance. ^[3]
Body Protection	A standard laboratory coat is required. For larger quantities or situations with a high risk of splashing, a chemical-resistant apron or suit is advised.	To protect the skin from accidental contact and to prevent contamination of personal clothing. ^[3]
Respiratory Protection	All handling of 3-Bromo-1-benzofuran should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent the inhalation of harmful vapors or dust which may cause respiratory irritation. ^[4]
Foot Protection	Closed-toe shoes are mandatory in the laboratory.	To protect against spills. ^[4]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for the safe handling of **3-Bromo-1-benzofuran**.

- Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Clear the workspace of all non-essential items.
- Locate the nearest eyewash station and safety shower and confirm they are accessible.
- Have all necessary PPE donned correctly before handling the chemical.

- Weighing and Transfer:

- Perform all weighing and transfer operations within the fume hood to minimize exposure.
- Use a disposable weighing boat to avoid contamination of laboratory balances.
- Handle the compound gently to prevent the generation of airborne dust or aerosols.

- Dissolution (if applicable):

- If preparing a solution, slowly add the **3-Bromo-1-benzofuran** to the solvent to avoid splashing.
- Keep the container covered as much as possible during the dissolution process.

- Post-Handling:

- Thoroughly clean the work area after use.
- Decontaminate any reusable equipment with an appropriate solvent.
- Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **3-Bromo-1-benzofuran** and its contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

- Waste Segregation:

- Halogenated Waste: **3-Bromo-1-benzofuran** is a halogenated organic compound. All waste containing this chemical must be collected in a designated "Halogenated Organic Waste" container.[\[5\]](#)
- Avoid Mixing: Never mix halogenated waste with non-halogenated organic solvents, as disposal methods differ.[\[5\]](#) Do not mix with incompatible materials such as acids, bases, or strong oxidizing agents.[\[5\]](#)

- Waste Collection:

- Solid Waste: Collect any solid **3-Bromo-1-benzofuran** waste in a clearly labeled, sealed, and chemically compatible hazardous waste container. The label must include the full chemical name and associated hazards.
- Liquid Waste: Collect solutions containing **3-Bromo-1-benzofuran** in a designated, sealed, and properly labeled hazardous waste container.
- Contaminated Materials: All disposable items that have come into contact with **3-Bromo-1-benzofuran**, such as gloves, weighing boats, and pipette tips, must be disposed of in the designated solid hazardous waste container.

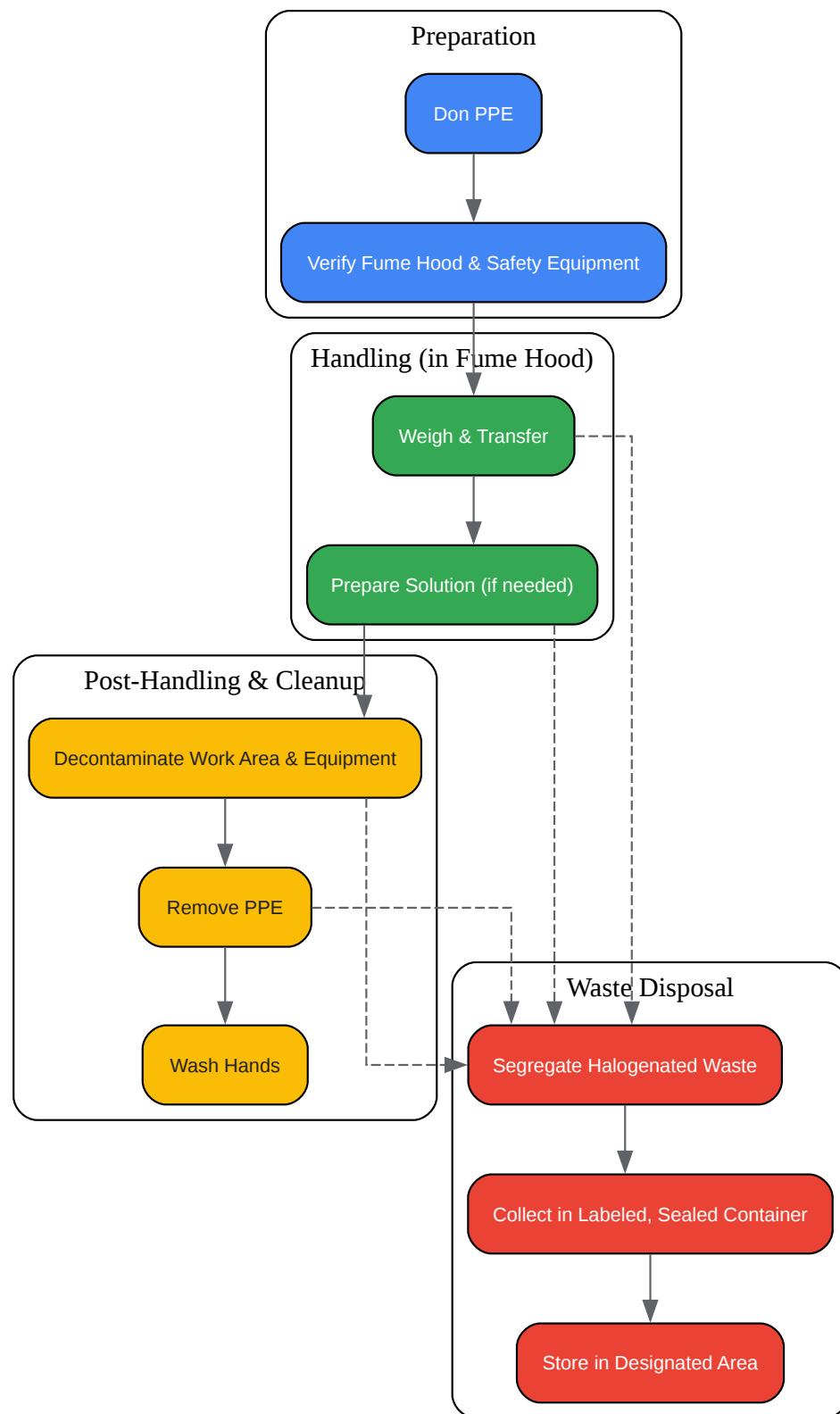
- Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material like vermiculite or sand.
- Collect the contaminated absorbent material into a sealed, labeled container for hazardous waste disposal.[\[5\]](#)[\[6\]](#)

Quantitative Data

Property	Value
Molecular Weight	197.03 g/mol [1] [2]
Melting Point	35 °C [2]
Boiling Point	110 °C [2]
Density	1.608±0.06 g/cm ³ (Predicted) [2]
Appearance	White solid or yellow liquid/solid [2]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **3-Bromo-1-benzofuran**.

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